

Application Notes and Protocols for Phenylalkanols in Fragrance and Perfumery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Phenyl-1-butanol**

Cat. No.: **B1593598**

[Get Quote](#)

A Note on **3-Phenyl-1-Butanol**: Initial research indicates that **3-phenyl-1-butanol** is not commonly utilized as a fragrance ingredient in the perfumery industry. Chemical suppliers primarily list it as a reactant for chemical synthesis. Therefore, this document will focus on a closely related and widely used fragrance molecule, 3-phenyl-1-propanol, to provide relevant and practical application notes and protocols for researchers, scientists, and drug development professionals interested in this class of aroma chemicals.

Application Notes for 3-Phenyl-1-Propanol (Hydrocinnamyl Alcohol)

Introduction:

3-Phenyl-1-propanol, also known as hydrocinnamyl alcohol, is a valuable aromatic alcohol found naturally in various plants and fruits, including hyacinths, strawberries, and cinnamon.^[1] ^[2] It is a versatile ingredient in the fragrance and flavor industry, prized for its delicate floral and balsamic scent profile.^[3]^[4]

Odor Profile and Applications in Perfumery:

3-Phenyl-1-propanol possesses a soft, sweet, and floral aroma with distinct hyacinth and rosy notes, complemented by a warm, balsamic, and slightly spicy character.^[1]^[3]^[5] Its well-rounded and tenacious scent makes it a popular choice in a variety of fragrance compositions:

- **Floral Accords:** It is a key component in creating realistic hyacinth, lilac, and lily-of-the-valley fragrances. It blends exceptionally well with other floral notes, adding depth and a natural-smelling warmth.
- **Balsamic and Oriental Fragrances:** The balsamic undertones of 3-phenyl-1-propanol make it an excellent modifier in oriental and balsamic compositions, where it contributes sweetness and richness.
- **Fruity and Gourmand Scents:** It can be used to impart a sweet, jam-like nuance to fruity and gourmand fragrances.
- **Fixative Properties:** Due to its relatively high boiling point and low volatility, 3-phenyl-1-propanol can act as a moderate fixative, helping to prolong the scent of more volatile components in a perfume.

Applications in Different Product Types:

The pleasant and non-overpowering scent of 3-phenyl-1-propanol makes it suitable for a wide range of products:

- **Fine Fragrances:** Used in both feminine and masculine perfumes to provide a floral and balsamic heart.
- **Personal Care Products:** Incorporated into lotions, creams, soaps, and shampoos to impart a clean and fresh floral scent.^[3]
- **Home Fragrances:** Utilized in candles, diffusers, and air fresheners to create a welcoming and calming ambiance.

Chemical and Physical Properties:

A summary of the key chemical and physical properties of 3-phenyl-1-propanol is presented in the table below.

Property	Value	Reference
Chemical Formula	$C_9H_{12}O$	[3]
Molecular Weight	136.19 g/mol	[6]
CAS Number	122-97-4	[3]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Sweet, floral (hyacinth), balsamic	[1][5]
Boiling Point	236 °C	[2]
Flash Point	109 °C	[2]
Solubility	Soluble in ethanol and most non-volatile oils; slightly soluble in water.	[2]
Substantivity on Paper	Approximately 152 hours	[5]

Experimental Protocols

1. Protocol for Sensory Evaluation of 3-Phenyl-1-Propanol

This protocol outlines a standard procedure for the sensory evaluation of 3-phenyl-1-propanol by a trained panel to characterize its odor profile.

Objective: To systematically describe the olfactory characteristics of 3-phenyl-1-propanol.

Materials:

- 3-Phenyl-1-propanol (high purity)
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Glass smelling strips
- Odor-free evaluation booths

- Panel of trained sensory analysts (typically 5-10 members)
- Standardized odor descriptor list

Procedure:

- Sample Preparation: Prepare a 10% solution of 3-phenyl-1-propanol in the chosen solvent.
- Strip Dipping: Dip the smelling strips into the solution to a depth of 1 cm for 2 seconds.
- Evaporation: Allow the solvent to evaporate from the strips for 30 seconds in a well-ventilated area.
- Evaluation: Present the smelling strips to the panelists in the evaluation booths.
- Odor Description: Panelists evaluate the odor at different time intervals (e.g., top note at 1 minute, heart note at 30 minutes, and base note at 4 hours) and record their descriptions using the standardized list of descriptors.
- Data Analysis: Compile the descriptors from all panelists and analyze the frequency of each term to create a comprehensive odor profile.

2. Protocol for Gas Chromatography-Olfactometry (GC-O) Analysis

GC-O is a technique used to identify the specific chemical compounds responsible for the characteristic aroma of a substance.

Objective: To identify the key odor-active compounds in a sample of 3-phenyl-1-propanol.

Materials and Equipment:

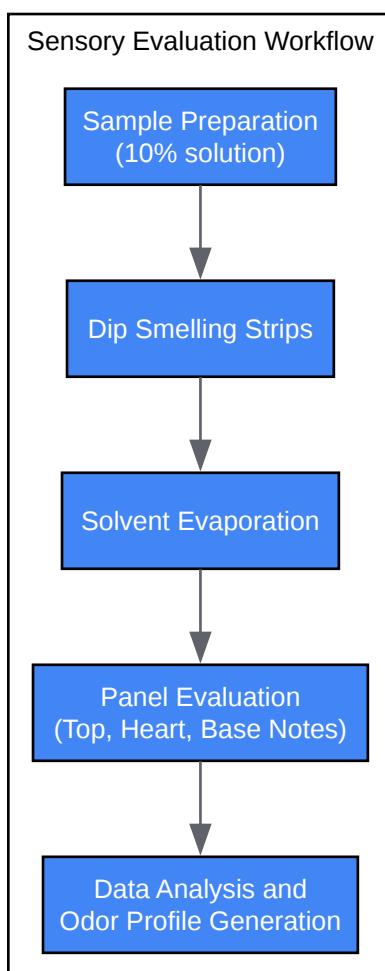
- Gas chromatograph (GC) coupled with a mass spectrometer (MS) and an olfactometry port
- Helium carrier gas
- Appropriate GC column (e.g., DB-5 or equivalent)
- Sample of 3-phenyl-1-propanol

- Microsyringe

Procedure:

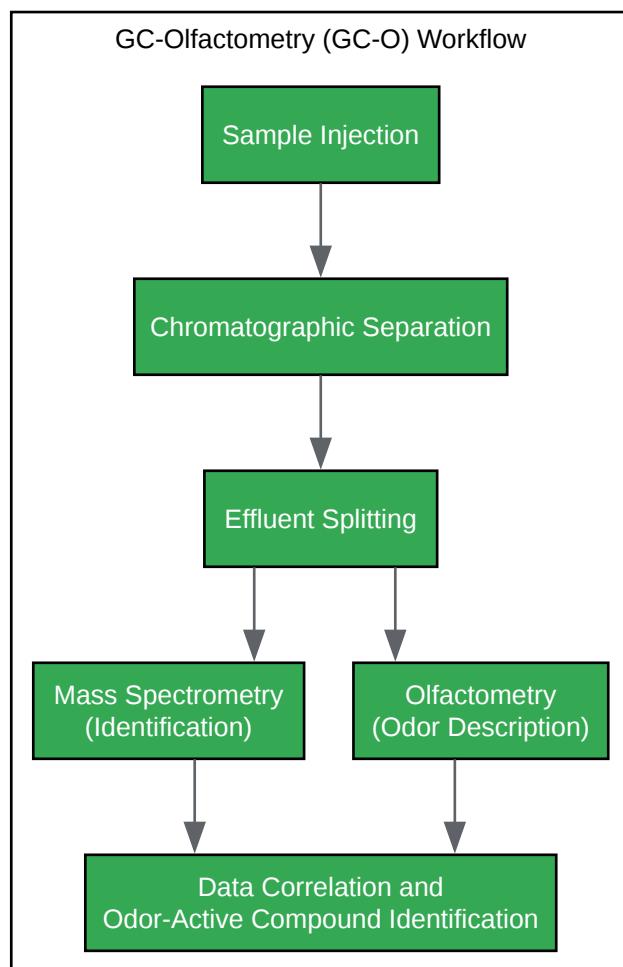
- Sample Injection: Inject a small volume (e.g., 1 μ L) of the 3-phenyl-1-propanol sample into the GC inlet.
- Chromatographic Separation: The sample is vaporized and carried by the helium gas through the GC column, which separates the individual components based on their volatility and polarity.
- Detection and Identification: As the separated components exit the column, the effluent is split. One portion goes to the MS detector for chemical identification, while the other portion is directed to the olfactometry port.
- Olfactory Evaluation: A trained analyst sniffs the effluent from the olfactometry port and records the odor description and intensity for each compound as it elutes.
- Data Correlation: The data from the MS (compound identification) and the olfactometry port (odor description) are correlated to identify the specific compounds responsible for the different facets of the overall aroma.

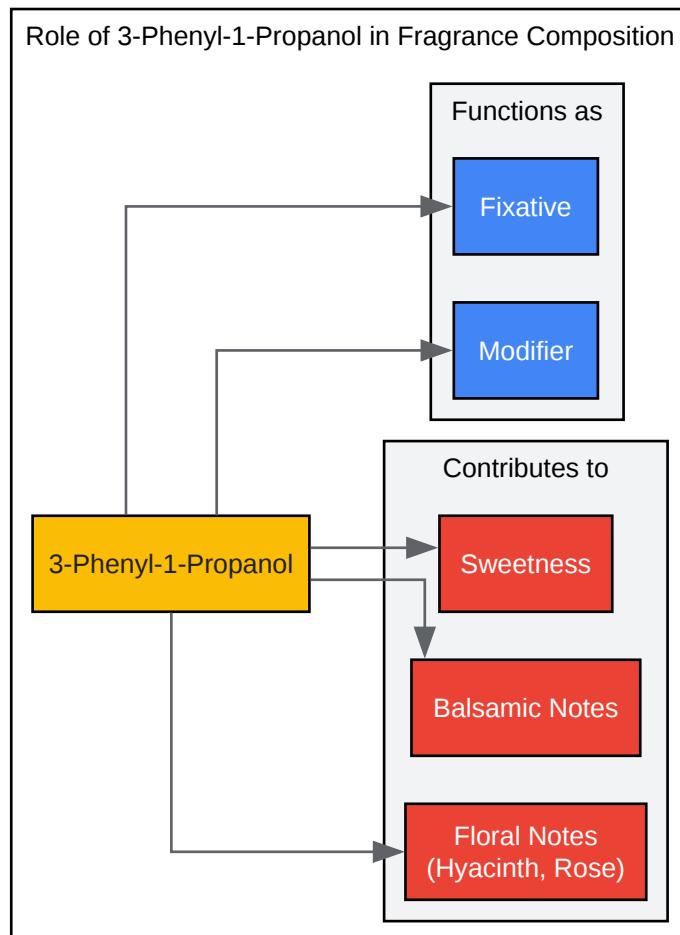
Diagrams



[Click to download full resolution via product page](#)

Caption: Workflow for Sensory Evaluation of 3-Phenyl-1-Propanol.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Phenyl-1-propanol | 122-97-4 [chemicalbook.com]
- 2. Page loading... [guidechem.com]
- 3. nbinfo.com [nbinfo.com]
- 4. Showing Compound 3-Phenyl-1-propanol (FDB012188) - FooDB [foodb.ca]

- 5. 3-phenyl propyl alcohol, 122-97-4 [thegoodsentscompany.com]
- 6. Benzenepropanol | C9H12O | CID 31234 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Phenylalkanols in Fragrance and Perfumery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593598#applications-of-3-phenyl-1-butanol-in-fragrance-and-perfumery]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com